

ONX-0914 TFA solubility problems and solutions

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Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B10824678

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ONX-0914 TFA Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ONX-0914 TFA**. Here you will find information on solubility, solution preparation, and best practices for experimental use.

Troubleshooting Guide: Solubility Issues

Researchers may occasionally encounter challenges with the solubility of **ONX-0914 TFA**. This guide addresses common problems and provides practical solutions.

Problem 1: **ONX-0914 TFA** is not dissolving or is precipitating out of solution.

- Possible Cause: Incorrect solvent selection, low-quality or old solvent, or insufficient dissolution technique.
- Solution:
 - Solvent Selection: Use high-purity, anhydrous DMSO for preparing stock solutions.[\[1\]](#)[\[2\]](#) ONX-0914 is also soluble in Ethanol.[\[3\]](#) It is insoluble in water.[\[3\]](#)
 - Solvent Quality: Use fresh, high-quality DMSO. Moisture-absorbing DMSO can significantly reduce the solubility of ONX-0914.[\[1\]](#)[\[2\]](#)

- Dissolution Technique: To aid dissolution, warm the solution at 37°C for 10 minutes and/or use an ultrasonic bath.[3] Sonication is also recommended for preparing in vivo formulations.[4]

Problem 2: Inconsistent results in in vitro assays.

- Possible Cause: Compound precipitation in aqueous media or degradation of the stock solution.
- Solution:
 - Prevent Precipitation: When diluting the DMSO stock solution into aqueous buffers for cell-based assays, ensure the final DMSO concentration is kept low to prevent precipitation.
 - Storage: Store stock solutions properly to maintain stability. Aliquot the stock solution to avoid repeated freeze-thaw cycles.[5] Stock solutions in DMSO can be stored at -20°C for up to one month or -80°C for up to six months.[2][5] It is recommended to use freshly prepared solutions.[3]

Quantitative Solubility Data

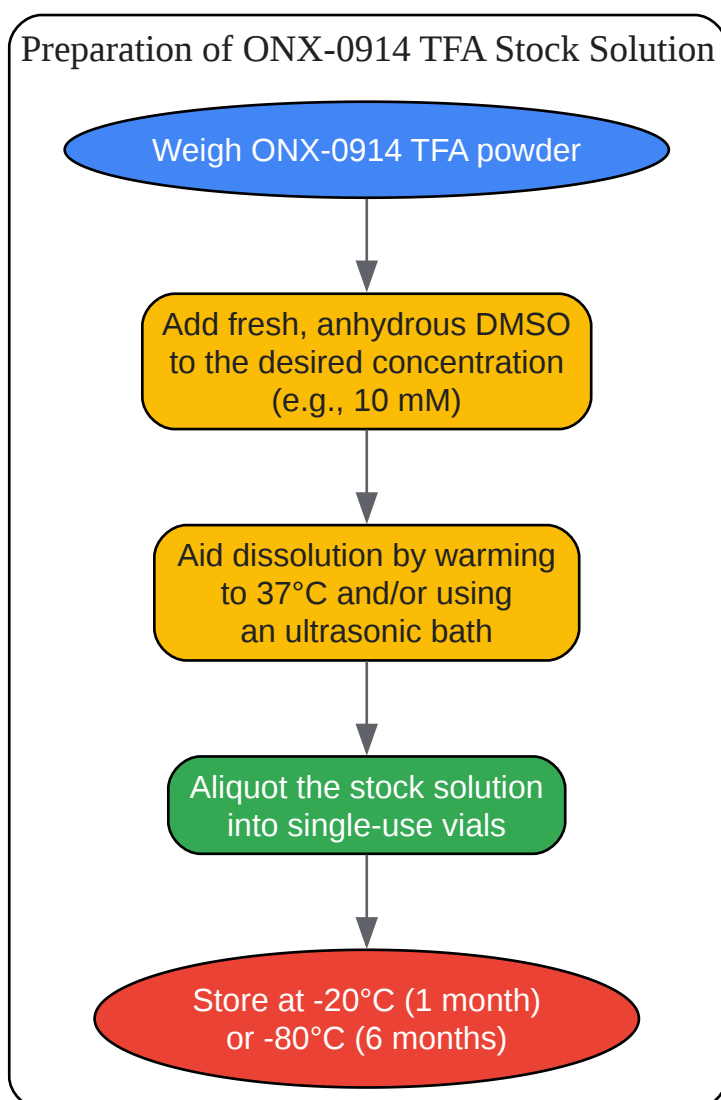
The following table summarizes the solubility of ONX-0914 in common laboratory solvents.

Solvent	Concentration	Remarks	Source
DMSO	>10 mM	-	[3]
DMSO	≥29.03 mg/mL	-	[3]
DMSO	≥ 35 mg/mL (60.28 mM)	Use newly opened, hygroscopic DMSO for best results.	[2]
DMSO	50 mg/mL (86.11 mM)	Sonication is recommended.	[4]
DMSO	100 mg/mL (172.21 mM)	Use fresh DMSO as moisture can reduce solubility.	[1]
Ethanol	≥69 mg/mL	-	[3]
Water	Insoluble	-	[3]

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **ONX-0914 TFA** for in vitro experiments?

A1: To prepare a high-concentration stock solution, dissolve **ONX-0914 TFA** in fresh, anhydrous DMSO.[1][2] For example, to prepare a 10 mM stock solution, you can dissolve the appropriate mass of **ONX-0914 TFA** in the calculated volume of DMSO. The following workflow outlines the general procedure.

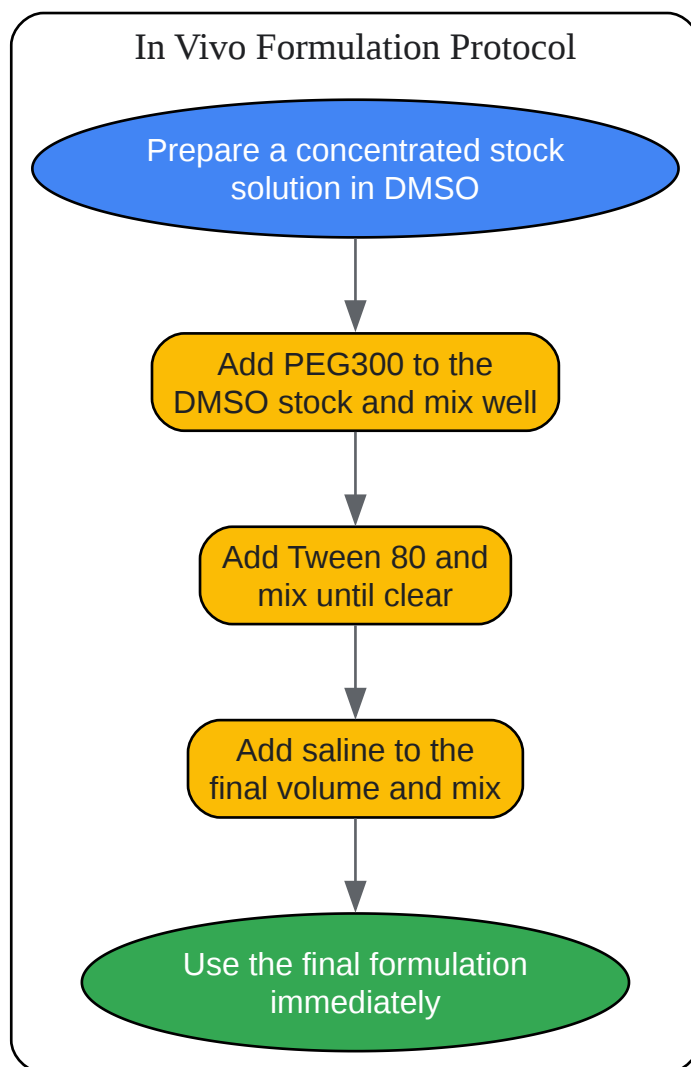


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*Workflow for preparing **ONX-0914 TFA** stock solution.*

Q2: What is the recommended procedure for preparing **ONX-0914 TFA** for in vivo studies?

A2: For in vivo administration, **ONX-0914 TFA** is typically formulated in a vehicle containing DMSO and other co-solvents. A common formulation consists of a sequential addition of solvents. For example, a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline can be used.^[4] It is crucial to ensure the solution is clear after adding each solvent before proceeding to the next.^[4]



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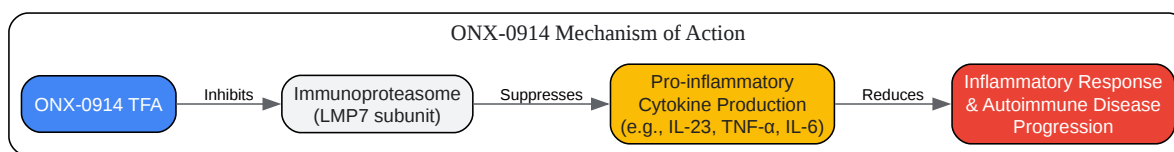
Sequential solvent addition for in vivo formulation.

Another suggested in vivo formulation involves 10% DMSO and 90% corn oil.[1] The choice of formulation will depend on the specific experimental requirements and route of administration.

Q3: How does **ONX-0914 TFA** function as a proteasome inhibitor?

A3: ONX-0914 is a selective inhibitor of the immunoproteasome, a specialized form of the proteasome found in hematopoietic cells.[6] It primarily targets the LMP7 (low-molecular mass polypeptide-7), which is the chymotrypsin-like subunit of the immunoproteasome.[2][5] By

inhibiting LMP7, ONX-0914 can block the production of pro-inflammatory cytokines and attenuate disease progression in models of autoimmune diseases like arthritis.[3][5][6]



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*Simplified signaling pathway of **ONX-0914 TFA**.*

Q4: Are there any special handling or storage recommendations for **ONX-0914 TFA**?

A4: Yes, proper handling and storage are crucial for maintaining the stability and activity of **ONX-0914 TFA**.

- Solid Form: Store the powder at -20°C for up to 3 years.[2]
- Stock Solutions: As mentioned, store DMSO stock solutions in aliquots at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage.[2][5]
- Working Solutions: It is recommended to prepare working solutions for in vivo experiments fresh on the day of use.[7]
- General Tip: Avoid repeated freeze-thaw cycles of stock solutions as this can lead to degradation of the compound.[5]

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